Advanced Guide: Purity Analysis of D-Fructose-2,5-13C2 via Proton NMR

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Compound of Interest

Compound Name:	*D-Fructose-2,5-13C2*
CAS No.:	*141258-84-6*
Cat. No.:	*B583624*

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Executive Summary

D-Fructose-2,5-13C2 is a specialized metabolic tracer used primarily in flux analysis to distinguish between glycolysis and the pentose phosphate pathway. Its utility relies entirely on the precise location and enrichment of the Carbon-13 labels.

Conventional purity analysis (HPLC/LC-MS) often fails here. Chromatography separates by polarity, not isotopic distribution, and Mass Spectrometry (MS) often cannot easily distinguish positional isotopomers (e.g., separating 2,5-13C2 from 1,6-13C2 requires complex fragmentation analysis).

Proton NMR (

H-NMR) offers a superior, self-validating alternative. By exploiting the heteronuclear spin-spin coupling (

), we can simultaneously quantify chemical purity (presence of solvents/impurities) and isotopic enrichment without external reference standards for the analyte itself.

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Part 1: The Physics of the Challenge

To analyze this molecule, you must understand two concurrent physical phenomena that complicate the spectrum: Mutarotation and Satellite Splitting.

The Tautomer Equilibrium

In aqueous solution (D

O), D-Fructose does not exist as a single species.[1] It rapidly equilibrates between five forms. Your spectrum will not show one set of peaks, but a weighted average of these isomers.

- -D-Fructopyranose (~68%): The dominant form.
- -D-Fructofuranose (~22%): The secondary form.
- -D-Fructofuranose (~6%): Minor form.
- -D-Fructopyranose & Open-chain Keto (<4%): Trace forms.

Implication: You cannot integrate a single peak to represent the whole molecule. You must sum the integrals of the anomeric or distinct protons across all tautomers or use the dominant

-pyranose peaks and correct for the known equilibrium constants [1].

The Isotope Effect (The "Fingerprint")

The

C labels at positions 2 and 5 create specific splitting patterns due to coupling with attached or nearby protons.

- Position 5 (Methine, -CH-):
  - Direct Coupling (

    ): The proton at H5 is directly attached to the

    C label.
  - Effect: The H5 signal (typically ~3.90 ppm) splits into a massive doublet with a coupling constant of 140–150 Hz.

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- Utility: This is your primary handle for calculating isotopic enrichment.

- Position 2 (Anomeric Quaternary, -C-):
  - No Direct Proton: C2 is a hemiketal carbon (cyclic) or ketone (open). It has no attached protons.
  - Geminal Coupling (

    ): It couples to the protons on C1 (H1a, H1b).
  - Effect: The H1 protons (3.5–3.7 ppm) will show additional small splitting (~5–6 Hz).
  - Utility: Confirms the position of the label but is harder to quantify than C5 due to spectral overlap.

Part 2: Comparative Analysis of Methods

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Feature	Method A: H-NMR (Recommended)	Method B: C-NMR	Method C: HPLC-MS
Primary Detection	Protons (H) influenced by C satellites.	Direct detection of C nuclei.	Mass-to-charge ratio (m/z).
Isotopic Precision	High. Can distinguish C5 vs C2 enrichment via J-coupling values.	High. Direct observation of labeled peaks.	Low. Hard to distinguish positional isomers (e.g., 2,5 vs 1,6) without MS/MS.
Quantitation (qNMR)	Excellent. Signal area molar concentration.	Poor. Long relaxation times (T1) and NOE effects distort integration ratios.	Variable. Requires identical reference standards for response factors.
Sensitivity	High (requires ~5-10 mg).	Low (requires ~50-100 mg or overnight runs).	Very High (requires <1 mg).
Self-Validation	Yes. Impurities (solvents) and tautomer ratios are visible.	No. Impurities often invisible if not C enriched.	No. Buffer salts and non-ionizable impurities are invisible.

Verdict: Use

H-NMR for quantitative purity and enrichment calculation. Use

C-NMR only as a qualitative confirmation of label placement if the proton spectrum is too crowded.

Part 3: Experimental Protocol (Self-Validating System)

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This protocol is designed to be a "Primary Ratio Method" (qNMR), meaning it relies on an internal standard rather than an external calibration curve [2].

Sample Preparation

- Solvent: D

  O (99.9% D). Avoid H

  O to prevent suppression issues near the carbohydrate region.

- Internal Standard (IS): Maleic Acid (trace, ~1 mg) or TSP (Trimethylsilylpropanoic acid).
  - Why Maleic Acid? It gives a sharp singlet at ~6.3 ppm, a region usually clear of carbohydrate signals.
  - Why not TSP? TSP can bind to proteins/matrices, though for pure fructose it is acceptable (0.0 ppm).
- Concentration: Dissolve 10–15 mg of **D-Fructose-2,5-13C2** in 600 µL D

  O.

Acquisition Parameters (The "Trust" Factors)

To ensure the data is quantitative, you must respect the physics of relaxation.

- Pulse Sequence:zg (standard 1D) or zg30 (30° pulse). Do not use water suppression (presat) if possible, as it may attenuate carbohydrate signals near 4.7 ppm.
- Relaxation Delay (D1):20 seconds.
  - Reasoning: Protons in sugars have T1 relaxation times of 1–3 seconds. For 99.9% magnetization recovery (essential for qNMR), D1 must be

    . Setting D1 < 10s will under-quantify the fructose relative to the standard [3].
- Scans (NS): 16 or 32 (Sufficient for 10 mg sample).
- Spectral Width: -2 to 12 ppm.

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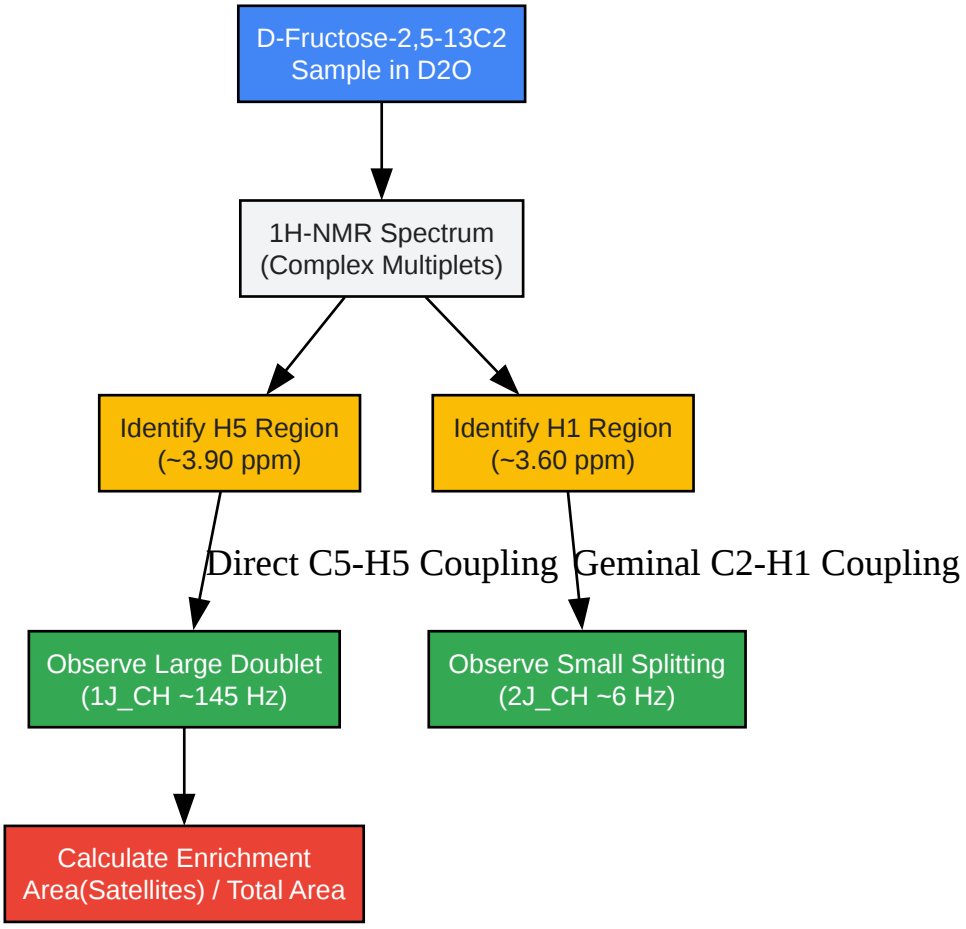
Processing

- Apodization: Exponential multiplication (LB = 0.3 Hz).
- Phasing: Manual phasing is critical. Autophase often fails on the massive C satellite doublets.
- Baseline Correction: Polynomial (Bernstein) order 1.

Part 4: Data Interpretation & Calculation

Visualizing the Logic

The following diagram illustrates the decision matrix for analyzing the spectrum.



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Caption: Analytical workflow for confirming isotopic placement and enrichment via proton NMR splitting patterns.

Calculation of Isotopic Enrichment ( )

Focus on the H5 proton of the

-pyranose form (~3.90 ppm). In a non-labeled sample, this is a multiplet (dd). In your sample, it is a massive doublet due to

C.

- Identify the Satellites: Look for two large multiplet clusters separated by ~145 Hz. These are the

  C-H5 signals.

- Identify the Central Peak: Look for the small signal exactly in the center of the doublet. This represents the residual

  C-H5 (unlabeled impurity).

- Formula:

Calculation of Chemical Purity ( )

Using the Internal Standard (IS):

- : Integrated Area
- : Number of protons (e.g., 1 for H5, 2 for Maleic Acid)
- : Molar Mass[2]
- : Weight (mg)

Note: For

, you must integrate the entire

C doublet + central peak of the chosen proton.

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